

Essential Safety and Logistical Information for Handling 7-Nitroindazole (7-NiNa)

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Compound of Interest

Compound Name: 7-NiNa

Cat. No.: B1664202

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of 7-Nitroindazole (**7-NiNa**), a compound recognized as a non-selective nitric oxide synthase (NOS) inhibitor. Adherence to these procedures is vital to ensure personnel safety and regulatory compliance in a laboratory setting. 7-Nitroindazole is harmful if swallowed, in contact with skin, or inhaled, and can cause significant skin and eye irritation.[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties of 7-Nitroindazole

A summary of the key quantitative data for 7-Nitroindazole is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₅ N ₃ O ₂	[3] [4]
Molecular Weight	163.13 g/mol	[5]
Appearance	Powder	
Solubility	DMF: 50 mg/mL, DMSO: >100 mg/mL, Ethanol: 2.68 mg/mL	[3]
Storage Temperature	-20°C	

Operational Plan for Handling 7-Nitroindazole

A systematic approach to handling 7-Nitroindazole, from receipt to disposal, is critical for minimizing exposure risk. The following step-by-step guidance outlines the necessary precautions at each stage.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Wear appropriate PPE during this process.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.^[1] The recommended storage temperature is -20°C.^[1] Ensure the container is tightly closed.^[1]
- **Labeling:** The storage area should be clearly labeled with the appropriate hazard warnings for toxic and irritant substances.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical lines of defense against exposure to 7-Nitroindazole.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Butyl rubber recommended).	Prevents skin contact. Butyl gloves are noted for their resistance to nitro-compounds. [6]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is also recommended.	Protects against splashes and dust.[7]
Respiratory Protection	A NIOSH-approved air-purifying respirator with a particulate filter (P100 recommended for powders).[8] [9]	Prevents inhalation of the powdered compound.
Body Protection	A laboratory coat, full-length pants, and closed-toe shoes. An apron is also recommended.[7]	Minimizes the risk of skin contact.

Handling and Experimental Procedures

- Ventilation: All handling of 7-Nitroindazole powder should be conducted in a certified chemical fume hood to minimize inhalation risk.[7]
- Weighing and Transfer: Use caution to avoid generating dust when weighing and transferring the compound.
- Spill Management: In the event of a spill, evacuate the area and prevent others from entering. For small spills, trained personnel wearing appropriate PPE can use an absorbent material to clean the area.[7] The contaminated material should be placed in a sealed container for disposal as hazardous waste.
- Hygiene: Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[7]

Disposal Plan

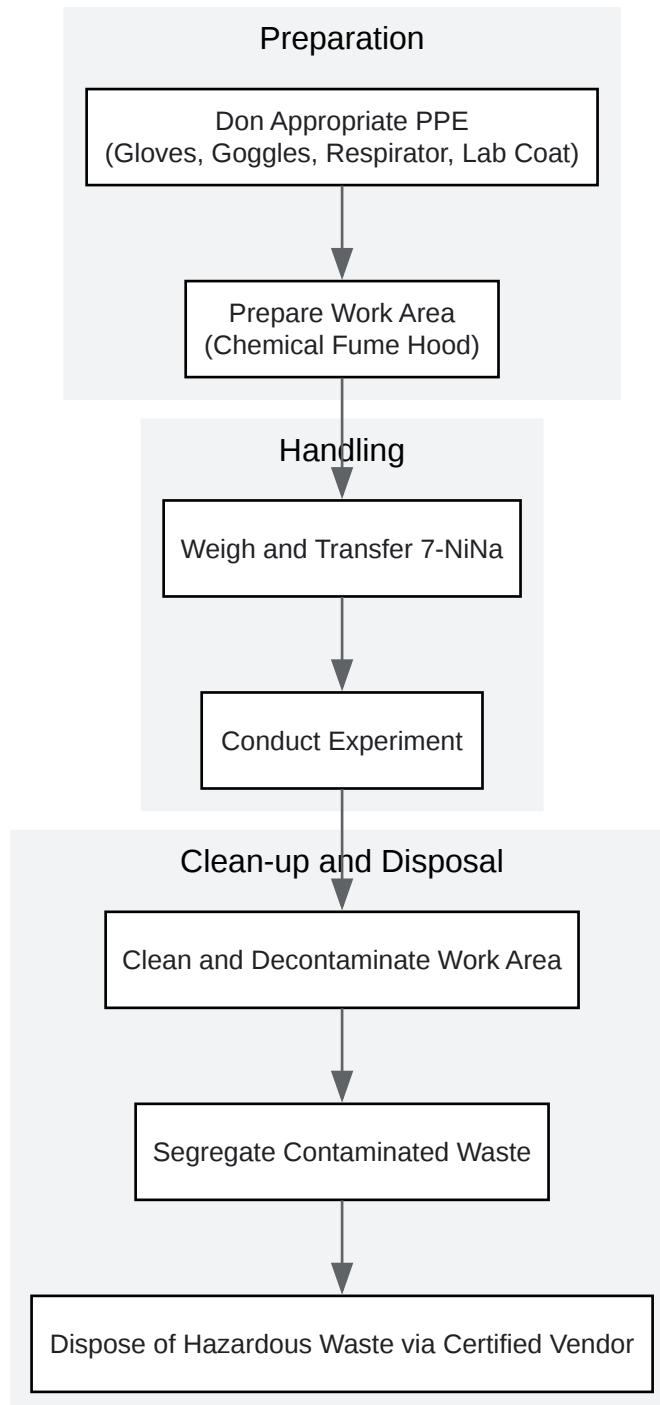
The disposal of 7-Nitroindazole and any contaminated materials must be handled in accordance with all local, regional, and national hazardous waste regulations.[\[1\]](#)

- **Waste Segregation:** All materials contaminated with 7-Nitroindazole, including unused product, contaminated PPE (gloves, etc.), and spill cleanup materials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The hazardous waste container must be labeled with "Hazardous Waste" and the chemical name "7-Nitroindazole."
- **Storage of Waste:** Store the sealed hazardous waste container in a designated, secure area away from general laboratory traffic and incompatible materials.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through a certified environmental management vendor. Do not dispose of 7-Nitroindazole down the drain or in regular trash.

Visualized Workflows and Relationships

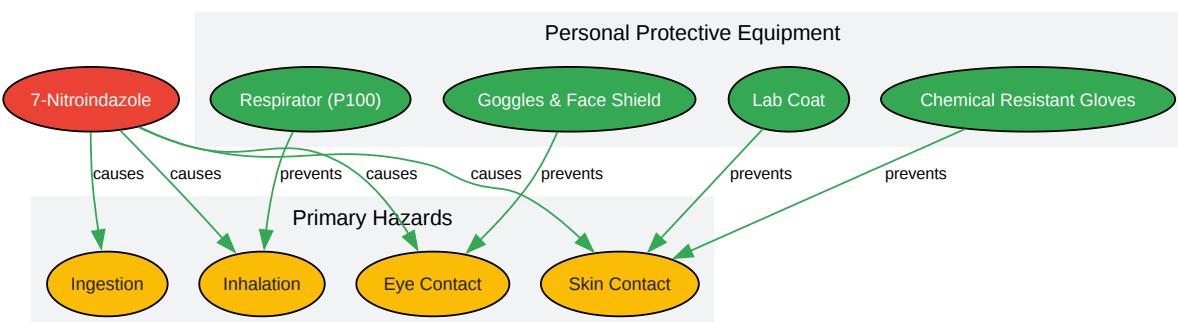
To further clarify the procedural steps and safety relationships, the following diagrams are provided.

Safe Handling Workflow for 7-NiNa

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Caption: A step-by-step workflow for the safe handling of **7-NiNa**.

PPE and Hazard Mitigation for 7-NiNa

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Caption: Logical relationship between hazards and protective equipment.

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